Confirmation of Fub-apinaca Identity in Forensic Case Samples: A Comparative Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Fub-apinaca*
CAS No.:	*2180933-90-6*
Cat. No.:	*B1381732*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of analytical methodologies for the confident identification of **Fub-apinaca** (also known as FUB-AKB48) in forensic case samples. It offers a comparative analysis with structurally similar synthetic cannabinoids, supported by experimental data, to aid researchers in developing and implementing robust analytical workflows.

Introduction

Fub-apinaca is a potent synthetic cannabinoid receptor agonist (SCRA) that has been identified in forensic casework worldwide.[1] As with many novel psychoactive substances (NPS), its structural similarity to other synthetic cannabinoids necessitates the use of highly selective and sensitive analytical techniques for unambiguous identification. This guide outlines the key analytical signatures of **Fub-apinaca** obtained through Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Nuclear Magnetic Resonance (NMR) spectroscopy, and compares them to common analogues such as AB-FUBINACA, AMB-FUBINACA, and 5F-APINACA.

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Data Presentation: Comparative Analytical Data

The following tables summarize the key analytical parameters for the differentiation of **Fub-apinaca** from other relevant synthetic cannabinoids.

Table 1: Gas Chromatography-Mass Spectrometry (GC-MS) Data

Compound	Retention Time (min)	Major EI-MS Fragments (m/z)
Fub-apinaca (FUB-AKB48)	~14.5	109, 150, 253, 294, 375, 403 (M+)
AB-FUBINACA	~14.4	109, 253, 324, 145
AMB-FUBINACA	Not specified	109, 145, 253, 324, 383
5F-APINACA (5F-AKB48)	Not specified	95, 123, 135, 149, 230, 351

Note: Retention times are column and method dependent and should be considered relative.

Table 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Data

Compound	Precursor Ion [M+H]+ (m/z)	Major Product Ions (m/z)
Fub-apinaca (FUB-AKB48)	404.2	109.1, 253.1
AB-FUBINACA	369.2	109.1, 253.1, 352.2
AMB-FUBINACA	384.2	109.1, 253.2, 324.2
5F-APINACA (5F-AKB48)	352.2	109.1, 145.1, 230.1

Table 3: Nuclear Magnetic Resonance (NMR) Spectroscopy Data (^{1}H-NMR in $CDCl_3$)

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Compound	Key Chemical Shifts (δ, ppm)
Fub-apinaca (FUB-AKB48)	Aromatic protons (~7.0-8.2 ppm), fluorobenzyl CH_2 (~5.6 ppm), adamantyl protons (~1.7-2.2 ppm)
AB-FUBINACA	Aromatic protons (~7.0-8.3 ppm), fluorobenzyl CH_2 (~5.6 ppm), amide NH (~6.0 ppm), valine protons (~0.9-4.7 ppm)
AMB-FUBINACA	Aromatic protons (~7.0-8.2 ppm), fluorobenzyl CH_2 (~5.7 ppm), methoxy group (~3.7 ppm), valine protons (~1.0-4.8 ppm)
5F-APINACA (5F-AKB48)	Aromatic protons (~7.3-8.2 ppm), fluoropentyl protons (~1.4-4.5 ppm), adamantyl protons (~1.7-2.2 ppm)

Note: Chemical shifts can vary slightly based on solvent and instrument parameters.

Experimental Protocols

Detailed methodologies are crucial for reproducible and reliable results. The following are generalized protocols for the analysis of seized powder samples suspected to contain **Fub-apinaca**.

Sample Preparation for GC-MS and LC-MS/MS

- Accurately weigh approximately 1 mg of the seized powder.
- Dissolve the sample in 1 mL of a suitable organic solvent (e.g., methanol, acetonitrile, or chloroform).
- Vortex the sample for 1 minute to ensure complete dissolution.
- If necessary, centrifuge the sample to pellet any insoluble material.
- Dilute the supernatant to a final concentration of approximately 10-100 µg/mL for GC-MS and 1-10 µg/mL for LC-MS/MS analysis.

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- Transfer an aliquot of the final dilution to an autosampler vial for injection.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- Instrument: Agilent 7890A GC with 5975C VL MSD (or equivalent).
- Column: HP-5MS (30 m x 0.25 mm x 0.25 µm) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injector Temperature: 280 °C.
- Oven Temperature Program: Initial temperature of 150 °C, hold for 1 min, ramp at 15 °C/min to 300 °C, and hold for 10 min.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-550.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

- Instrument: Sciex QTRAP 6500+ with an ExionLC AD system (or equivalent).
- Column: Kinetex C18 (100 x 2.1 mm, 2.6 µm) or equivalent.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.

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- Gradient: Start at 20% B, increase to 95% B over 8 min, hold for 2 min, and return to initial conditions for re-equilibration.
- Ion Source: Electrospray Ionization (ESI) in positive mode.
- IonSpray Voltage: 5500 V.
- Source Temperature: 550 °C.
- Detection Mode: Multiple Reaction Monitoring (MRM).

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

- Instrument: Bruker Avance 400 MHz spectrometer (or equivalent).
- Sample Preparation: Dissolve 5-10 mg of the purified sample in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- ^{1}H-NMR: Acquire spectra with a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- ^{13}C-NMR: Acquire spectra using a proton-decoupled pulse sequence.

Mandatory Visualizations

Forensic Analysis Workflow

The following diagram illustrates a typical workflow for the identification of **Fub-apinaca** in a forensic laboratory.

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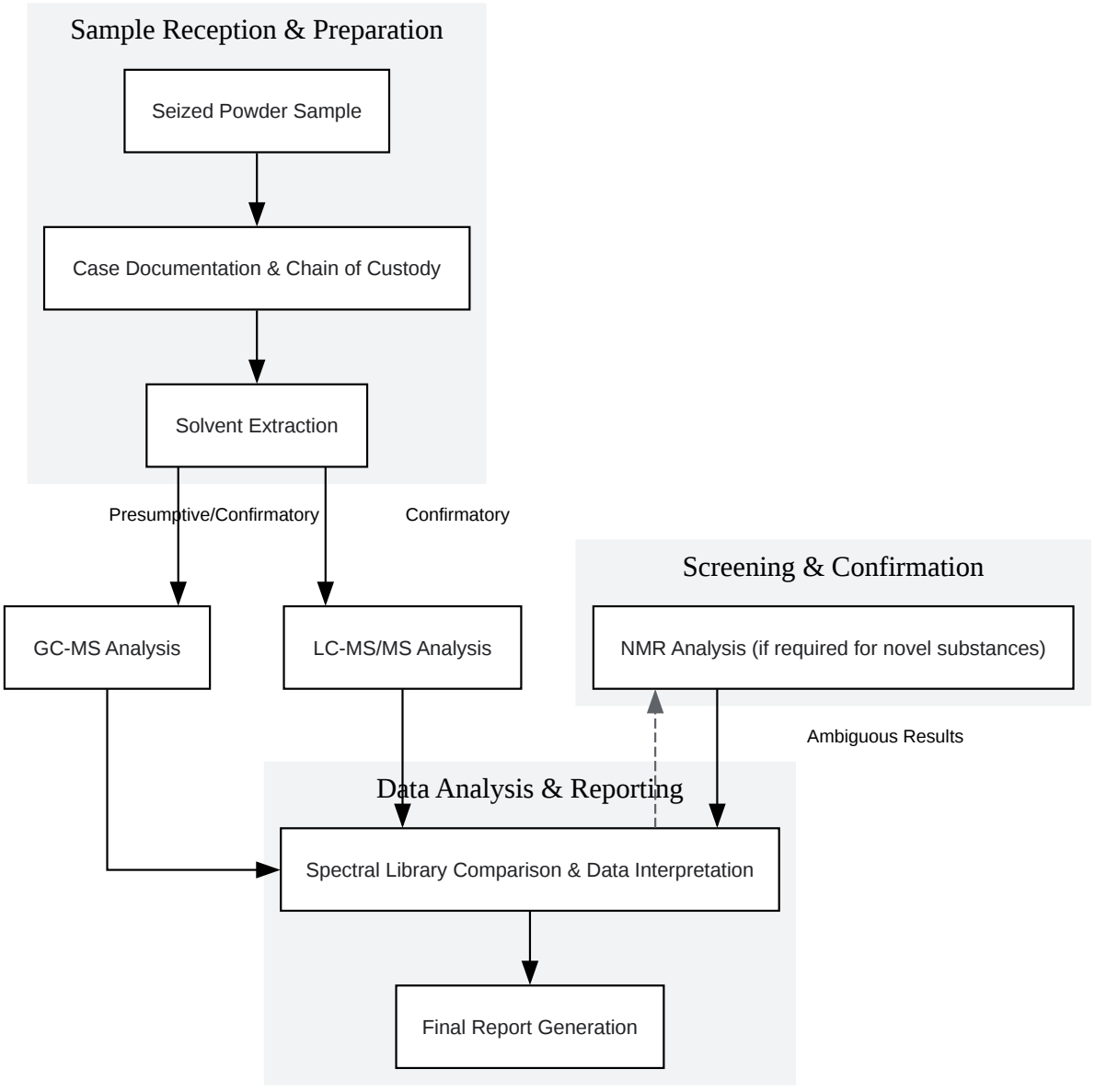

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Forensic analysis workflow for **Fub-apinaca**.

Fub-apinaca Signaling Pathway

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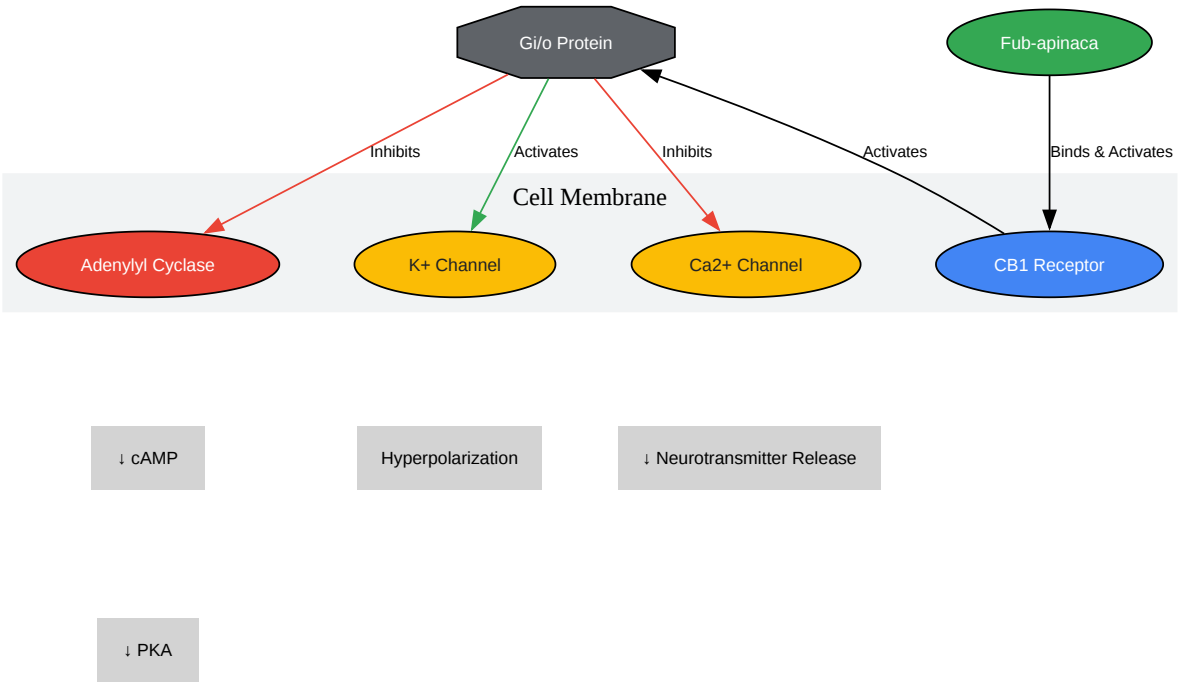
Fub-apinaca acts as a potent agonist at the cannabinoid receptor type 1 (CB1), which is a G-protein coupled receptor (GPCR). The diagram below illustrates the canonical CB1 receptor signaling pathway initiated by an agonist like **Fub-apinaca**.[2][3]



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CB1 receptor signaling pathway activated by **Fub-apinaca**.

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